

# Application Notes and Protocols for ST-148 in High-Throughput Screening

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### Introduction

**ST-148** is a potent antiviral compound that acts as a capsid inhibitor, primarily targeting the Dengue virus (DENV) and showing broad-spectrum activity against other flaviviruses. Its mechanism of action involves the hyperstabilization of the viral capsid protein, which interferes with both the assembly of new virions and the disassembly of incoming viral particles, thereby halting the viral replication cycle at two critical stages. These application notes provide detailed protocols for utilizing **ST-148** in high-throughput screening (HTS) assays to identify and characterize novel flavivirus inhibitors.

## **Data Presentation: In Vitro Efficacy of ST-148**

The antiviral activity of **ST-148** has been quantified against multiple Dengue virus serotypes. The following table summarizes the reported 50% effective concentration (EC50) values.

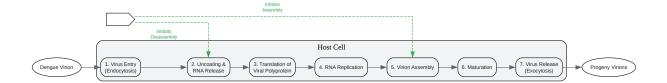


Virus Serotype	Cell Line	EC50 (μM)	Reference
DENV-2	Vero	0.016	[1]
DENV-3	Vero	0.512	[1]
DENV-4	Vero	1.150	[1]
DENV-1	Vero	2.832	[1]
DENV (16681 strain)	Huh7	0.052	[2]
DENV (luciferase reporter)	Huh7	0.037	[2]

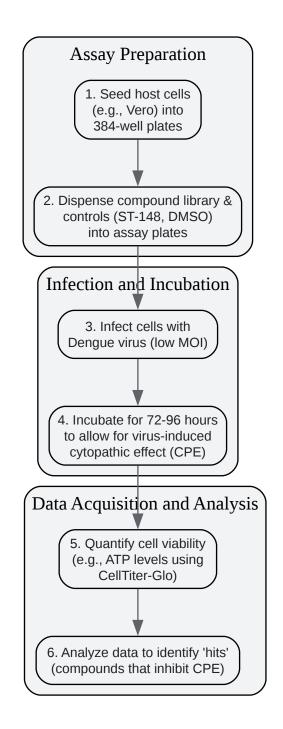
## Signaling Pathway: Dengue Virus Replication Cycle and ST-148 Inhibition

**ST-148** does not directly modulate a host cellular signaling pathway but instead targets a crucial viral process. The following diagram illustrates the Dengue virus replication cycle and highlights the two key stages inhibited by **ST-148**.









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